

Norglaucine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Norglaucine hydrochloride*

Cat. No.: *B1158065*

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CAS Number: 39945-41-0

This technical guide provides an in-depth overview of **Norglaucine hydrochloride**, an aporphine alkaloid, for researchers, scientists, and drug development professionals. The document outlines its chemical properties, biological activities with a focus on its cytotoxic effects, and relevant experimental protocols.

Chemical Properties

Norglaucine hydrochloride is the hydrochloride salt of Norglaucine, a naturally occurring aporphine alkaloid. Its chemical and physical properties are summarized in the table below.

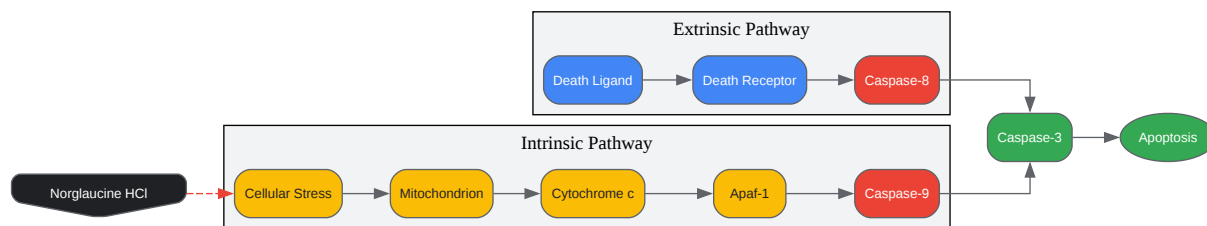
Property	Value	Source
CAS Number	39945-41-0	[1][2]
Molecular Formula	C ₂₀ H ₂₄ ClNO ₄	[1][2]
Molecular Weight	377.86 g/mol	[1][2]
Appearance	Powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
Purity	Typically ≥98%	
Identification Methods	Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR)	[1]

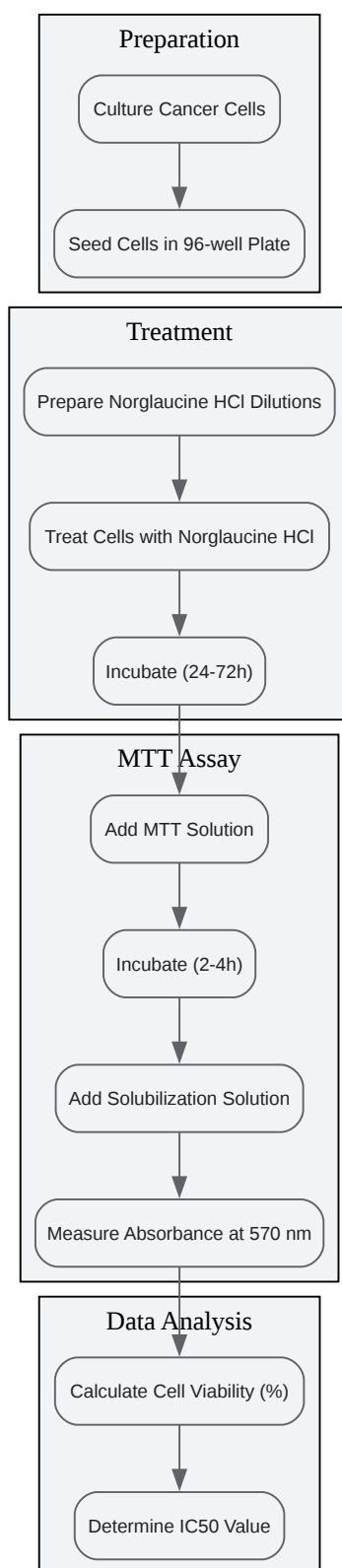
Biological Activity and Mechanism of Action

The free base form, (+)-Norglaucine, has demonstrated cytotoxic activity against various tumor cell lines, including mouse melanoma (B16-F10), human hepatocellular carcinoma (HepG2), human chronic myelocytic leukemia (K562), and human promyelocytic leukemia (HL-60) cells. While the precise mechanism of action for **Norglaucine hydrochloride** is still under investigation, aporphine alkaloids are known to exert their anticancer effects through various pathways.

A potential mechanism of action for **Norglaucine hydrochloride**'s cytotoxicity could involve the induction of apoptosis. Apoptosis, or programmed cell death, is a critical process in tissue homeostasis, and its dysregulation is a hallmark of cancer. The induction of apoptosis in cancer cells is a primary goal of many chemotherapeutic agents. The signaling pathways leading to apoptosis are complex and can be broadly divided into the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.

Below is a generalized diagram illustrating a potential signaling pathway for apoptosis that may be influenced by compounds like **Norglaucine hydrochloride**.





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References

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- 2. Cell Viability Assay Protocols | Thermo Fisher Scientific - US [thermofisher.com]
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